

# A Comprehensive Technical Guide to Chromium Chloride Hydroxide (CAS 14982-80-0)

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## Compound of Interest

Compound Name: *Chromium chloride hydroxide*  
(CrCl<sub>2</sub>(OH))

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## Abstract

This technical guide provides an in-depth overview of chromium chloride hydroxide (CAS 14982-80-0), a compound of growing interest in catalysis and with potential applications in pharmacology. This document consolidates key information on its chemical and physical properties, provides detailed experimental protocols for its synthesis and characterization, and explores its role in biological signaling pathways, particularly in the context of insulin signal transduction. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, logical and experimental workflows are visualized using DOT language diagrams to facilitate a deeper understanding of the underlying processes.

## Introduction

Chromium chloride hydroxide, also known as basic chromium chloride, is an inorganic compound with the general formula CrCl(OH)<sub>2</sub>. However, it often exists in more complex forms, such as Cr<sub>5</sub>(OH)<sub>6</sub>Cl<sub>9</sub>·12H<sub>2</sub>O.<sup>[1][2]</sup> It is recognized for its applications as a catalyst and catalyst precursor in organic synthesis, particularly in olefin polymerization.<sup>[3][4]</sup> In the biological realm, as a trivalent chromium (Cr(III)) compound, it is implicated in glucose metabolism and insulin signaling, making it a subject of interest for research in diabetes and metabolic disorders.<sup>[1][5]</sup> <sup>[6]</sup> This guide aims to provide a comprehensive technical resource for professionals working with or exploring the potential of this compound.

## Physicochemical Properties

Chromium chloride hydroxide is typically a green powder.<sup>[2]</sup> Its molecular formula and weight can vary depending on the degree of hydration and the specific basicity. Two commonly cited forms are presented in the table below.

Property	Value (Form 1)	Value (Form 2)	Reference(s)
CAS Number	14982-80-0	14982-80-0	<sup>[7]</sup>
Molecular Formula	CrCl <sub>2</sub> HO	Cr <sub>5</sub> (OH) <sub>6</sub> Cl <sub>9</sub> ·12H <sub>2</sub> O	<sup>[2]</sup> <sup>[7]</sup>
Molecular Weight	139.91 g/mol	681.1 g/mol	<sup>[2]</sup> <sup>[7]</sup>
Appearance	Green Powder	Green Powder	<sup>[2]</sup>
Synonyms	Chromic hydroxy dichloride, Basic chromium chloride	Chromium hydroxy chloride	<sup>[2]</sup> <sup>[7]</sup>

## Experimental Protocols

### Synthesis of Chromium Chloride Hydroxide

This protocol describes a general method for the synthesis of basic chromium chloride, which can be adapted to produce chromium chloride hydroxide. The principle involves the controlled hydrolysis of a chromium(III) chloride solution.

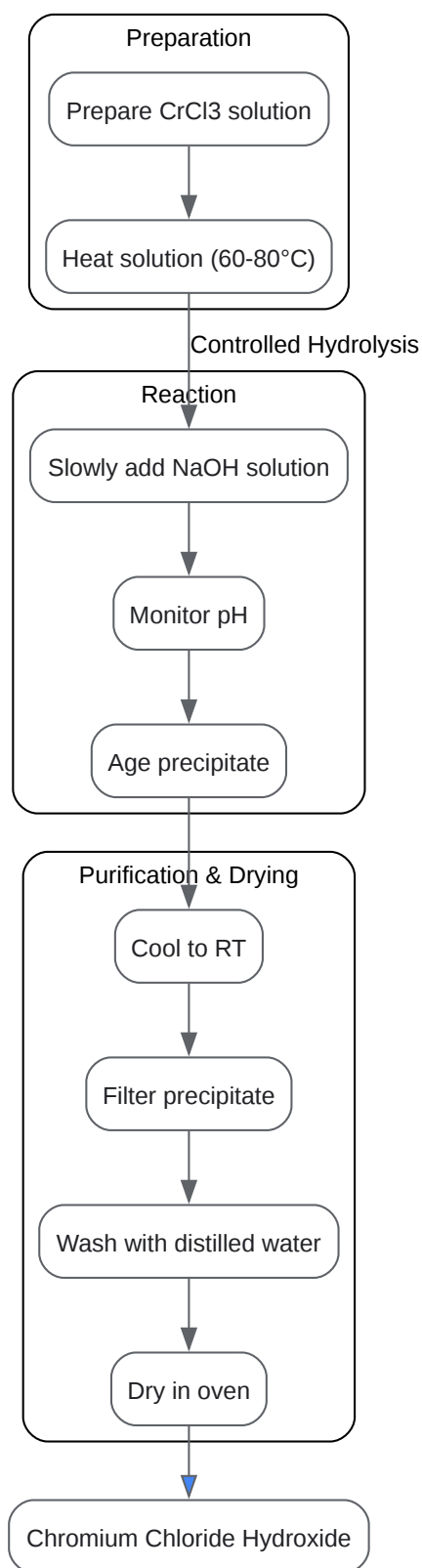
Materials:

- Chromium(III) chloride hexahydrate (CrCl<sub>3</sub>·6H<sub>2</sub>O)
- Sodium hydroxide (NaOH) or another suitable base
- Distilled water
- Reaction vessel with a stirrer and temperature control
- pH meter

#### Procedure:

- Prepare a solution of chromium(III) chloride hexahydrate in distilled water. The concentration can be adjusted based on the desired final product characteristics.
- Heat the solution to a controlled temperature, typically in the range of 60-80°C, with continuous stirring.<sup>[2]</sup>
- Slowly add a solution of sodium hydroxide dropwise to the chromium chloride solution. The rate of addition should be carefully controlled to manage the hydrolysis process.
- Monitor the pH of the reaction mixture continuously. The final pH will influence the basicity and composition of the resulting chromium chloride hydroxide.
- After the desired pH is reached, continue stirring the mixture at the set temperature for a specified period to allow for the completion of the reaction and aging of the precipitate.
- Cool the mixture to room temperature.
- The resulting green precipitate of chromium chloride hydroxide is then collected by filtration.
- Wash the precipitate with distilled water to remove any unreacted salts.
- Dry the final product in an oven at a suitable temperature (e.g., 60-80°C) until a constant weight is achieved.

#### Experimental Workflow for Synthesis:



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Caption: Workflow for the synthesis of Chromium Chloride Hydroxide.

## Characterization Protocols

Objective: To determine the crystalline structure and phase purity of the synthesized chromium chloride hydroxide.

Instrument: Powder X-ray Diffractometer

Procedure:

- Grind a small sample of the dried chromium chloride hydroxide to a fine powder using an agate mortar and pestle.
- Mount the powdered sample onto a sample holder.
- Place the sample holder in the diffractometer.
- Set the instrument parameters, typically using Cu K $\alpha$  radiation. The scanning range ( $2\theta$ ) and step size should be chosen to cover the expected diffraction peaks for chromium compounds. A common range is 10-80° with a step size of 0.02°.
- Run the XRD scan.
- Analyze the resulting diffractogram by comparing the peak positions and intensities to standard diffraction patterns from databases such as the Joint Committee on Powder Diffraction Standards (JCPDS) or the Crystallography Open Database (COD) to identify the crystalline phases present.<sup>[8][9][10]</sup>

Objective: To study the thermal stability and decomposition of chromium chloride hydroxide, including the loss of water of hydration and other volatile components.<sup>[11][12]</sup>

Instrument: Thermogravimetric Analyzer

Procedure:

- Accurately weigh a small amount of the dried sample (typically 5-10 mg) into a TGA crucible (e.g., alumina or platinum).
- Place the crucible in the TGA furnace.

- Set the experimental conditions:
  - Temperature Program: Heat the sample from room temperature to a final temperature (e.g., 800-1000°C) at a constant heating rate (e.g., 10°C/min).
  - Atmosphere: Use an inert atmosphere (e.g., nitrogen or argon) or an oxidative atmosphere (e.g., air), depending on the desired information.
- Run the TGA experiment.
- The resulting TGA curve will show weight loss as a function of temperature. Analyze the curve to identify the temperatures at which decomposition events occur and the percentage of weight loss associated with each step. This can provide information on the water content and the decomposition pathway of the compound.

Objective: To identify the functional groups present in the chromium chloride hydroxide molecule, such as O-H and Cr-O bonds.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Instrument: Fourier-Transform Infrared Spectrometer, often with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- Ensure the sample is dry.
- If using an ATR accessory, place a small amount of the powdered sample directly onto the ATR crystal.
- If preparing a KBr pellet, mix a small amount of the sample with dry potassium bromide (KBr) powder and press it into a transparent pellet.
- Place the sample (or ATR unit) in the FTIR spectrometer.
- Record the infrared spectrum over a typical range of 4000-400  $\text{cm}^{-1}$ .
- Analyze the resulting spectrum to identify characteristic absorption bands. For chromium chloride hydroxide, look for broad bands in the region of 3000-3600  $\text{cm}^{-1}$  corresponding to

O-H stretching vibrations of water and hydroxide groups, and bands in the lower frequency region (below 1000  $\text{cm}^{-1}$ ) associated with Cr-O and Cr-Cl stretching vibrations.

## Applications and Quantitative Data

### Catalysis in Olefin Polymerization

Chromium chloride hydroxide serves as a precursor for highly active catalysts in the polymerization of olefins, such as ethylene and 1-octene.[\[3\]](#)[\[4\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Catalyst System	Monomer	Catalytic Activity (kg polymer / g Cr / hr)	Selectivity	Reference(s)
CrCl <sub>2</sub> (OH) treated with Me <sub>3</sub> SiCl	1-octene	6600	75% for 1-octene	<a href="#">[3]</a>
Chromium(III) monochloroacetate / DEAC	Ethylene	1.768	High-density polyethylene	<a href="#">[4]</a>

## Biological Activity and Signaling Pathways

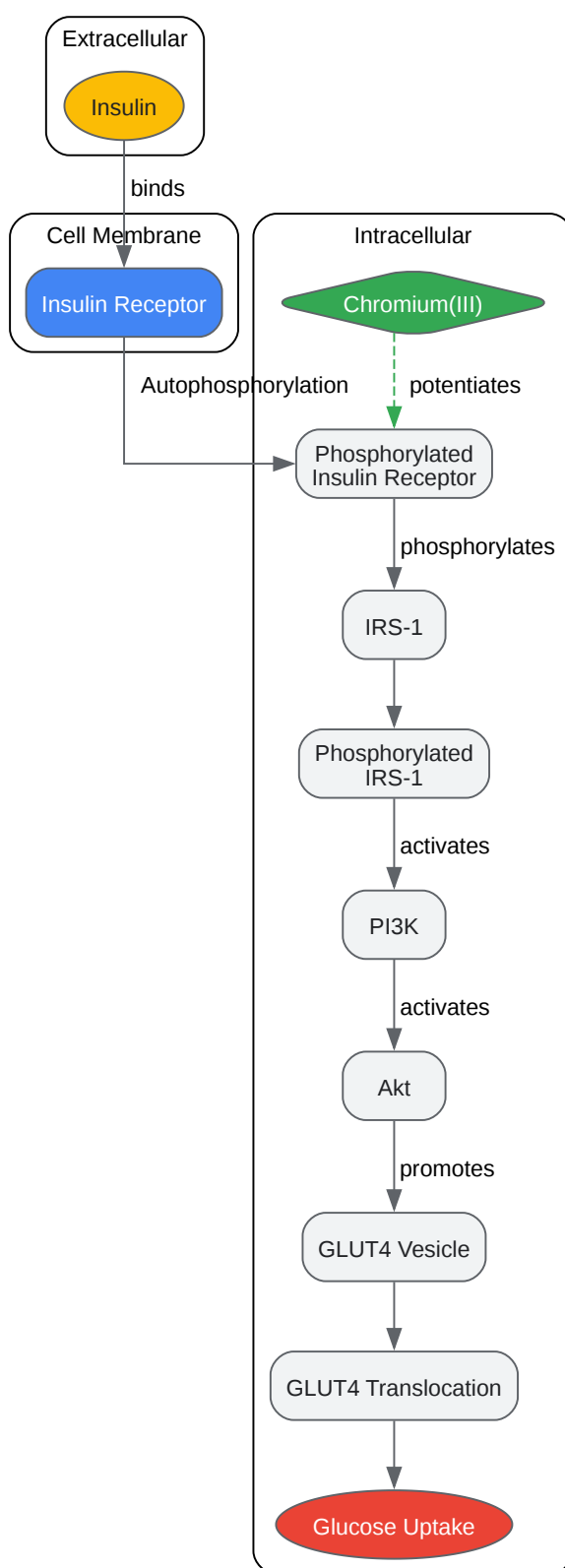
As a trivalent chromium compound, chromium chloride hydroxide is expected to play a role in glucose metabolism by potentiating the action of insulin.[\[1\]](#)[\[5\]](#)[\[6\]](#) While direct studies on the specific CAS number 14982-80-0 are limited in this context, the general mechanism for Cr(III) compounds is well-documented and is believed to involve the insulin signaling pathway.[\[5\]](#)[\[6\]](#)[\[21\]](#)

The proposed mechanism involves the enhancement of insulin receptor kinase activity.[\[5\]](#)[\[6\]](#)[\[21\]](#) Upon insulin binding to its receptor, the receptor's intracellular kinase domains are activated, leading to autophosphorylation and the subsequent phosphorylation of downstream signaling proteins such as Insulin Receptor Substrate 1 (IRS-1).[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[21\]](#) Phosphorylated IRS-1 then acts as a docking site for other signaling molecules, including Phosphoinositide 3-kinase (PI3K), which in turn activates a cascade leading to the translocation of glucose transporter 4 (GLUT4) to the cell membrane, facilitating glucose uptake into the cell.[\[5\]](#)

Chromium(III) is thought to amplify this signaling cascade, leading to improved glucose tolerance and insulin sensitivity.[\[5\]](#)[\[6\]](#)

Insulin Signaling Pathway Potentiated by Chromium(III):





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Caption: Role of Chromium(III) in the Insulin Signaling Pathway.

## Safety and Handling

Chromium chloride hydroxide is classified as a hazardous substance.[2] It is harmful if swallowed or in contact with skin, and can cause skin irritation and serious eye damage.[7] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.

## Conclusion

Chromium chloride hydroxide (CAS 14982-80-0) is a versatile compound with established applications in catalysis and potential for further research in the biomedical field. This technical guide has provided a consolidated resource covering its fundamental properties, detailed experimental protocols for its synthesis and characterization, and an overview of its biological significance. The presented data and workflows are intended to support researchers and professionals in their work with this compound, fostering further investigation into its properties and applications.

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